

# Application Notes and Protocols for Amoxicilloic Acid Stability Testing

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## Compound of Interest

Compound Name: Amoxicilloic acid

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## Introduction

Amoxicillin is a widely utilized  $\beta$ -lactam antibiotic. Its efficacy is intrinsically linked to the integrity of its  $\beta$ -lactam ring. A primary degradation pathway for amoxicillin is the hydrolysis of this ring, which results in the formation of **amoxicilloic acid**.<sup>[1][2]</sup> This degradation product is inactive and is considered a critical impurity. Therefore, monitoring the formation of **amoxicilloic acid** is essential for ensuring the quality, safety, and efficacy of amoxicillin-containing drug products.

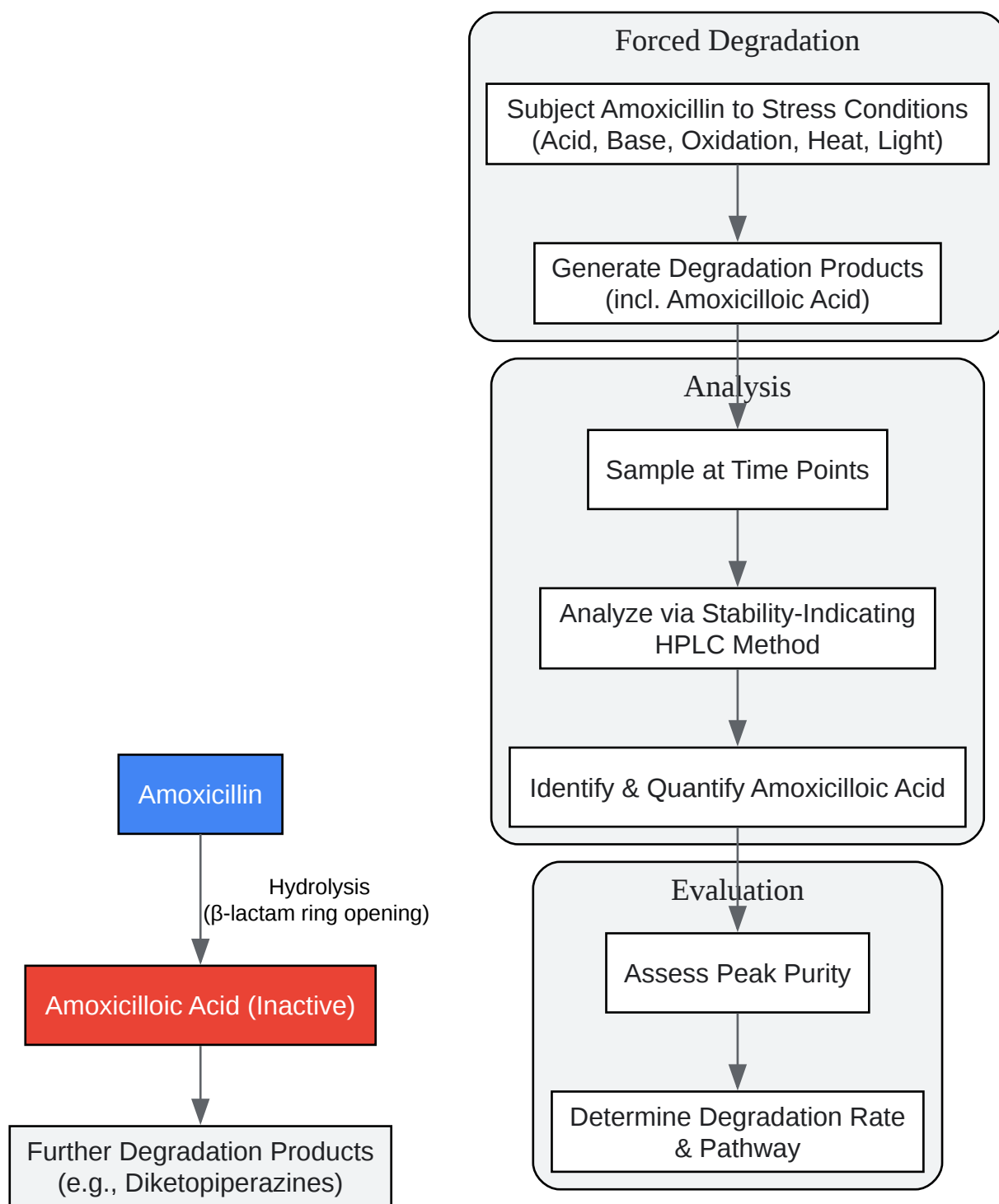
Stability testing protocols are designed to provide evidence on how the quality of a drug substance or drug product varies over time under the influence of environmental factors such as temperature, humidity, and light.<sup>[3][4][5]</sup> These studies are crucial for establishing a re-test period for the drug substance or a shelf life for the drug product and recommending storage conditions.<sup>[4][5]</sup>

Forced degradation studies, or stress testing, are a core component of stability programs. They are undertaken to identify potential degradation products, establish degradation pathways, and validate the stability-indicating power of the analytical procedures used.<sup>[6][7][8]</sup> This document provides detailed protocols for conducting forced degradation studies on amoxicillin to generate and subsequently evaluate the stability of **amoxicilloic acid**, alongside a validated stability-indicating High-Performance Liquid Chromatography (HPLC) method for its quantification. All

protocols are designed in accordance with the principles outlined in the International Council for Harmonisation (ICH) guidelines.<sup>[1][3][4][5]</sup>

## Degradation Pathway and Kinetics

The principal mechanism of amoxicillin degradation is the hydrolytic cleavage of the four-membered  $\beta$ -lactam ring, which leads to the formation of **amoxicilloic acid**.<sup>[1][2]</sup> This process results in a complete loss of antibacterial activity. The rate of this degradation is significantly influenced by pH and temperature.<sup>[1]</sup> Amoxicillin is most stable in the pH range of 5.8-6.5.<sup>[9]</sup> Stability markedly decreases in highly acidic (pH < 2) or alkaline (pH > 8) conditions.<sup>[4]</sup>



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